

optimizing yield 3,5-dimethoxybenzaldehyde copolymerization

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Compound Focus: 3,5-Dimethoxybenzaldehyde

CAS No.: 7311-34-4

Cat. No.: S749997

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Chemical Profile: 3,5-Dimethoxybenzaldehyde

The table below consolidates key data from the search results for your reference [1] [2] [3].

| Property | Details |
|-------------------|---|
| CAS Number | 7311-34-4 [1] [2] [3] |
| Molecular Formula | C ₉ H ₁₀ O ₃ [1] [2] [3] |
| Molecular Weight | 166.18 g/mol [1] [2] [3] |
| Melting Point | 43-50°C [1] [3] |
| Purity | ≥ 99% (assay) [1] |
| Appearance | White to light yellow crystals [1] [2] [3] |
| Storage | Store at 0-8°C [1] |

| Property | Details |
|--------------|--|
| Applications | Building block in organic synthesis; pharmaceutical intermediate; antifungal agent; ingredient in flavors and fragrances [1] [2] [3] |

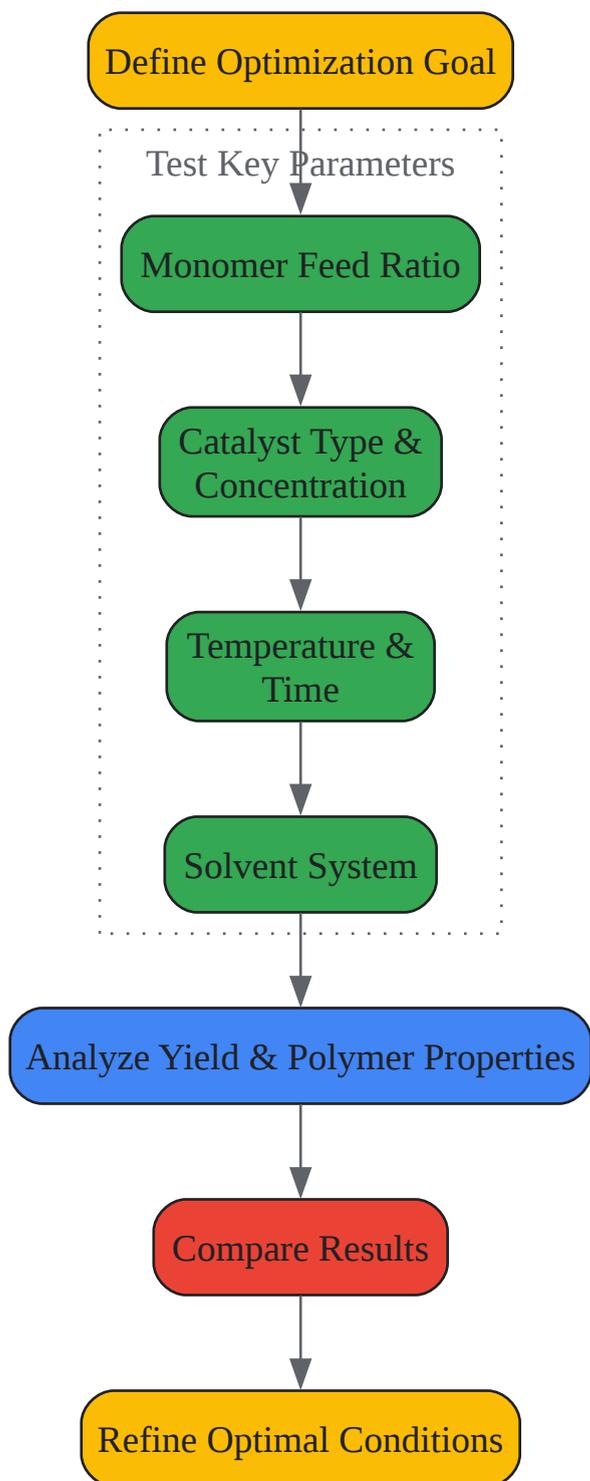
Suggested Research Avenues

Since direct information is unavailable, here are potential strategies to develop your own optimization protocols:

- **Explore Analogous Reactions:** The synthesis of a novel **phenazine-type substrate** involved oxidative coupling and purification via recrystallization [4]. Studying such similar reaction mechanisms may provide transferable insights into managing your polymerization conditions.
- **Investigate Oxidation Processes:** Research on the catalytic oxidation of lignins into syringaldehyde (a structurally similar compound) highlights that factors like **temperature, oxidant choice, and reaction medium** are critical for yield [5]. These parameters are likely also crucial for your copolymerization.
- **Consult Broader Literature:** Use resources like **Reaxys** or **SciFinder** to find specific journal articles on copolymerizations involving similar benzaldehyde derivatives. These platforms offer more granular experimental detail than general web searches.

Experimental Workflow for Optimization

To build your own troubleshooting guide, you can adopt a systematic experimental approach. The following diagram outlines a potential workflow for testing and optimizing key reaction parameters:



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References

1. 3,5-Dimethoxybenzaldehyde [chemimpex.com]
2. 3,5-Dimethoxybenzaldehyde | Antifungal Agent [medchemexpress.com]
3. 3,5-Dimethoxybenzaldehyde, 98% [fishersci.ca]
4. Synthesis and application of a phenazine class substrate for ... [pmc.ncbi.nlm.nih.gov]
5. Catalytic Oxidation of Lignins into the Aromatic Aldehydes [mdpi.com]

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